

Celaphanol A: A Comprehensive Technical Review

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Compound of Interest

Compound Name: celaphanol A

Cat. No.: B026724

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Abstract

Celaphanol A, a naturally occurring trinorditerpene, has garnered interest within the scientific community for its potential therapeutic applications. Isolated from the root bark of *Celastrus orbiculatus* and the stems of *Celastrus stephanotifolius*, this compound has demonstrated notable biological activities, including neuroprotective effects and the inhibition of key inflammatory mediators. This technical guide provides a comprehensive review of the current literature on **Celaphanol A**, detailing its chemical properties, biological functions, and the experimental methodologies used to elucidate these characteristics. The information is presented to serve as a foundational resource for researchers and professionals in drug development exploring the therapeutic potential of **Celaphanol A**.

Chemical and Physical Properties

Celaphanol A is a small molecule with the chemical formula $C_{17}H_{20}O_4$ and a molecular weight of 288.3 g/mol ^[1] Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C17H20O4	[1]
Molecular Weight	288.3 g/mol	[1]
CAS Number	244204-40-8	[1]

Natural Sources and Isolation

Celaphanol A is a natural product found in plants of the *Celastrus* genus. It has been successfully isolated from the root bark of *Celastrus orbiculatus* and the stems of *Celastrus stephanotifolius*.^[1]

Experimental Protocol: Isolation from *Celastrus orbiculatus*

While a specific detailed protocol for the isolation of **Celaphanol A** is not extensively documented in the reviewed literature, a general approach for isolating terpenoids from *Celastrus orbiculatus* involves solvent extraction followed by chromatographic separation. A study on the isolation of (M)- and (P)-**Bicelaphanol A**, dimeric forms of **Celaphanol A**, from the root bark of *Celastrus orbiculatus* provides a relevant methodology.^{[1][2]}

General Workflow for Isolation:

Caption: General workflow for the isolation of **Celaphanol A**.

Biological Activities

Celaphanol A has been reported to exhibit several key biological activities, primarily centered around its neuroprotective and anti-inflammatory properties.

Neuroprotective Effects

Celaphanol A has demonstrated a significant in vitro neuroprotective effect. In a key study, it was shown to protect PC12 cells from hydrogen peroxide (H₂O₂)-induced cell death.

Biological Activity	Cell Line	Method	Result	Reference
Neuroprotection	PC12	H2O2-induced cytotoxicity assay	Significant protection at 10 μ M	[1][2]

Anti-inflammatory Effects

Celaphanol A has also been identified as an inhibitor of key inflammatory pathways, including NF- κ B activation and nitric oxide (NO) production. However, specific quantitative data such as IC50 values for these activities are not yet available in the current body of literature.

Biological Activity	Target	Result	Reference
Anti-inflammatory	NF- κ B Activation	Moderate Inhibition	
Anti-inflammatory	Nitric Oxide Production	Moderate Inhibition	

Experimental Protocols for Biological Assays

The following sections detail the general methodologies employed to assess the biological activities of **Celaphanol A**.

Neuroprotective Activity Assay

The neuroprotective effect of **Celaphanol A** is typically evaluated using an in vitro model of oxidative stress in a neuronal cell line, such as PC12 cells.

Experimental Workflow:

Caption: Workflow for assessing neuroprotective activity.

NF- κ B Inhibition Assay

The inhibition of NF- κ B activation by **Celaphanol A** can be determined using a reporter gene assay in a suitable cell line.

Experimental Workflow:

Caption: Workflow for NF- κ B inhibition assay.

Nitric Oxide Production Inhibition Assay

The inhibitory effect of **Celaphanol A** on nitric oxide production is commonly assessed in macrophage cell lines, such as RAW 264.7, stimulated with lipopolysaccharide (LPS).

Experimental Workflow:

Caption: Workflow for nitric oxide production inhibition assay.

Signaling Pathways

The precise molecular mechanisms and signaling pathways through which **Celaphanol A** exerts its biological effects are not yet fully elucidated in the available scientific literature. While its inhibitory effects on NF- κ B and nitric oxide production suggest an interaction with inflammatory signaling cascades, the specific upstream and downstream targets of **Celaphanol A** remain an area for future investigation. Further research is required to delineate the exact signaling pathways modulated by **Celaphanol A** to mediate its neuroprotective and anti-inflammatory activities.

Conclusion and Future Directions

Celaphanol A presents as a promising natural compound with demonstrated neuroprotective and potential anti-inflammatory activities. The existing data provides a solid foundation for its further investigation as a therapeutic agent. Future research should focus on several key areas:

- **Elucidation of Mechanism of Action:** Detailed studies are needed to identify the specific molecular targets and signaling pathways modulated by **Celaphanol A**.
- **Quantitative Biological Data:** Further quantitative analysis, including the determination of IC₅₀ values for its anti-inflammatory effects, is crucial for a comprehensive understanding of its potency.

- **In Vivo Studies:** To translate the promising in vitro findings, in vivo studies in relevant animal models of neurodegenerative and inflammatory diseases are essential.
- **Synthesis and Analogs:** The development of a robust synthetic route to **Celaphanol A** would facilitate further research and the generation of analogs with potentially improved therapeutic properties.

This in-depth technical guide serves as a comprehensive resource on the current knowledge of **Celaphanol A**, aiming to catalyze further research and development of this intriguing natural product.

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References

- 1. (M)- and (P)-bicelaphanol A, dimeric trinorditerpenes with promising neuroprotective activity from *Celastrus orbiculatus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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